

# Technical Guide: Safety and Handling of N-(4-Hydroxyphenyl)-2-methoxyacetamide

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## Compound of Interest

Compound Name: S23757

Cat. No.: B1680389

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Disclaimer: The initial user request referenced "S23757." Subsequent research indicates this may be a typographical error and has been interpreted as the compound identified by CAS Number 723757-41-3. This document pertains to N-(4-Hydroxyphenyl)-2-methoxyacetamide. The information provided herein is based on publicly available data, which is limited. This guide should be used as a supplementary resource, and all laboratory work should be conducted in accordance with institutional and regulatory safety protocols.

## Chemical Identification

Identifier	Value
Chemical Name	N-(4-Hydroxyphenyl)-2-methoxyacetamide
CAS Number	723757-41-3 <a href="#">[1]</a>
Molecular Formula	C9H11NO3 <a href="#">[1]</a>
Molecular Weight	181.19 g/mol <a href="#">[1]</a>
Synonyms	N-(4-hydroxyphenyl)-2-methoxyacetamide, RefChem:827697, MFCD05155980 <a href="#">[1]</a>
IUPAC Name	N-(4-hydroxyphenyl)-2-methoxyacetamide <a href="#">[1]</a>

## Physical and Chemical Properties

The following data has been computationally predicted.

Property	Value	Source
XLogP3	0.4	PubChem[ <a href="#">1</a> ]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	4	PubChem
Exact Mass	181.07389321 Da	PubChem[ <a href="#">1</a> ]
Monoisotopic Mass	181.07389321 Da	PubChem[ <a href="#">1</a> ]
Topological Polar Surface Area	58.6 Å <sup>2</sup>	PubChem[ <a href="#">1</a> ]
Heavy Atom Count	13	PubChem
Formal Charge	0	PubChem
Complexity	164	PubChem[ <a href="#">1</a> ]

## Safety and Hazard Information

Based on the Globally Harmonized System (GHS), N-(4-Hydroxyphenyl)-2-methoxyacetamide is classified with the following hazards.[\[1\]](#)

GHS Pictograms:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

Precautionary Statements (General Recommendations):

Category	Recommendations
Prevention	<p>Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Wash face, hands, and any exposed skin thoroughly after handling.</p> <p>Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.</p>
Response	<p>If swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.</p> <p>Take off contaminated clothing and wash it before reuse. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.</p> <p>If inhaled: Remove person to fresh air and keep comfortable for breathing.</p> <p>Call a POISON CENTER or doctor/physician if you feel unwell.</p>
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up. A common recommendation is to store sealed in a dry, room temperature environment.
Disposal	Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield any specific experimental protocols for the synthesis, handling, or use of N-(4-Hydroxyphenyl)-2-methoxyacetamide. Researchers should develop and validate their own

protocols based on the known hazards and physical properties of the compound, adhering to standard laboratory safety practices.

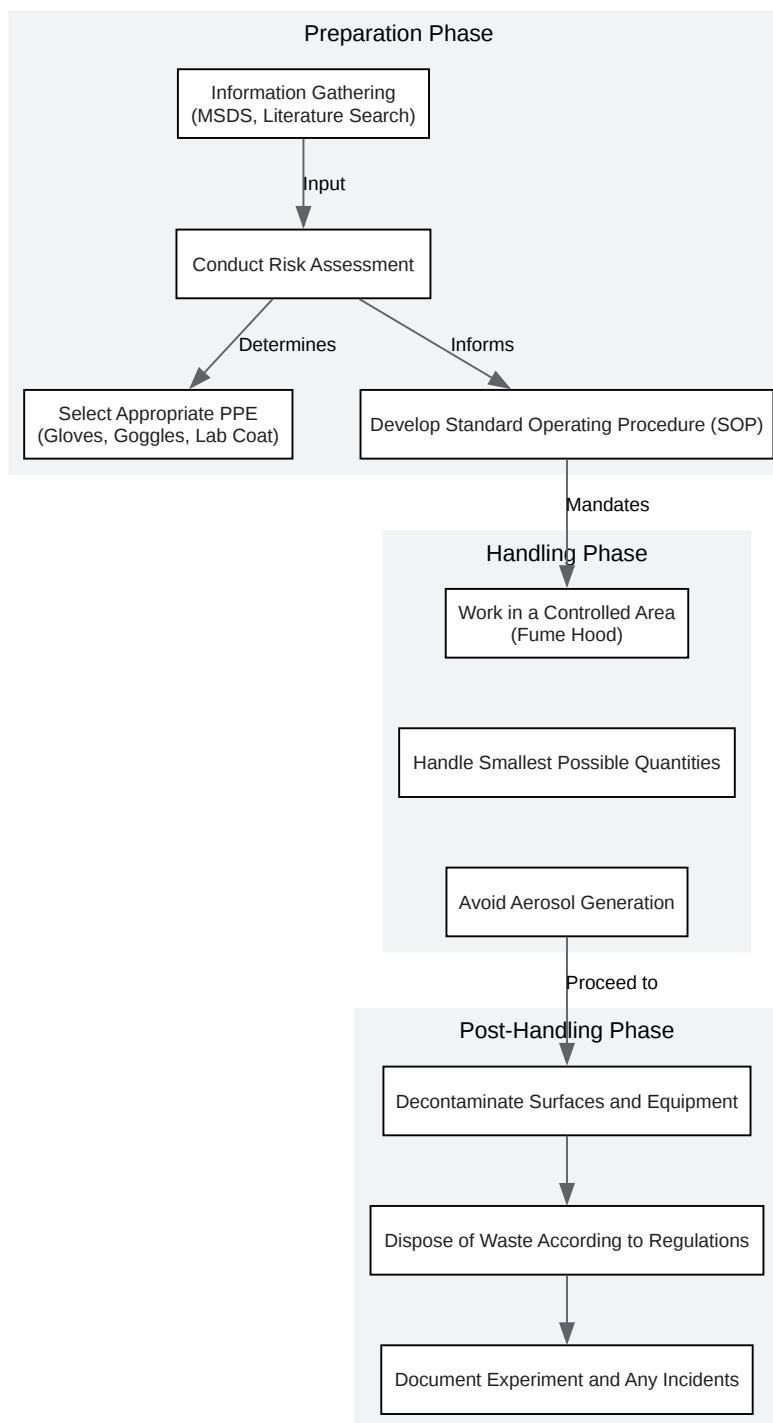
## Biological Activity and Signaling Pathways

There is no publicly available information regarding the biological activity, mechanism of action, or associated signaling pathways for N-(4-Hydroxyphenyl)-2-methoxyacetamide. Therefore, no diagrams for signaling pathways or experimental workflows can be provided at this time.

## Logical Workflow for Handling Unknown Compounds

For compounds with limited safety information, such as N-(4-Hydroxyphenyl)-2-methoxyacetamide, a cautious and systematic approach is mandatory. The following logical workflow is recommended.

## General Handling Workflow for Compounds with Limited Data

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Caption: General workflow for safely handling chemical compounds with limited safety data.

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## References

- 1. N-(4-hydroxyphenyl)-2-methoxyacetamide | C9H11NO3 | CID 836717 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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